

Lanicemine-d5: A Comprehensive Safety and Handling Guide for Researchers

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Compound of Interest

Compound Name: *Lanicemine-d5*

Cat. No.: *B1155724*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety data, handling procedures, and core mechanistic information for **Lanicemine-d5**. The following sections detail the known hazards, safe handling protocols, and the primary signaling pathway associated with this compound, offering critical information for laboratory and drug development settings.

Note on Deuteration: This guide primarily references the safety data sheet (SDS) for Lanicemine (free base). While **Lanicemine-d5** is a deuterated form of the compound, a specific safety data sheet for this isotopic-labeled version is not readily available. The safety information for the non-deuterated form is considered a close surrogate, as the toxicological properties of deuterated and non-deuterated compounds are generally very similar. However, it is recommended to handle **Lanicemine-d5** with the same precautions as Lanicemine.

Safety Data Summary

The following tables summarize the key safety and physical property data for Lanicemine. This information is crucial for risk assessment and the implementation of appropriate safety measures in a laboratory setting.

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[1]
Acute Aquatic Toxicity	Category 1	H400: Very toxic to aquatic life[1]
Chronic Aquatic Toxicity	Category 1	H410: Very toxic to aquatic life with long lasting effects[1]

Table 2: Physical and Chemical Properties

Property	Value
Molecular Formula	C13H14N2[1]
Molecular Weight	198.26 g/mol [1]
Appearance	Neat oil[2]
Purity	≥95%[2]
Storage Temperature	-20°C[1][2]
Stability	≥ 4 years at -20°C[2]
Solubility	DMSO: 30 mg/mL Ethanol: 20 mg/mL PBS (pH 7.2): 3 mg/mL[2]

Experimental Protocols

While specific experimental protocols for the toxicological testing of Lanicemine are not detailed in the available safety data sheets, the GHS classification "Acute Toxicity, Oral (Category 4)" is typically determined through standardized procedures, such as those outlined by the Organisation for Economic Co-operation and Development (OECD).

Typical Protocol for Acute Oral Toxicity (OECD Guideline 420, 423, or 425)

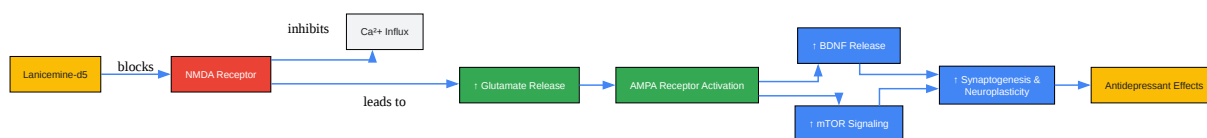
The determination of acute oral toxicity, leading to a classification such as Category 4, generally follows one of the OECD test guidelines. These methods are designed to estimate

the LD50 (the dose lethal to 50% of a test population) and identify signs of toxicity.

- **Test Species:** Typically, a rodent species such as rats or mice is used. Studies are often initially conducted in a single sex (usually females).
- **Administration:** The test substance is administered orally via gavage in a single dose or multiple doses within 24 hours. For substances with low toxicity, a maximum feasible dose is administered.
- **Dose Levels:** A stepwise procedure with fixed doses (e.g., 5, 50, 300, and 2000 mg/kg body weight) is often employed. The starting dose is selected based on existing information about the substance.
- **Observation Period:** Animals are observed for a period of 14 days following administration.
- **Data Collection:** All mortalities, clinical signs of toxicity (e.g., changes in skin, fur, eyes, and behavior), time of onset, duration, and reversibility of these signs are recorded. Body weight is also monitored.
- **Endpoint:** The primary endpoint is mortality. The LD50 value is calculated based on the number of mortalities at different dose levels. This value is then used to classify the substance according to the GHS. For Category 4, the LD50 is typically between 300 and 2000 mg/kg.

Signaling Pathway and Mechanism of Action

Lanicemine is an N-methyl-D-aspartate (NMDA) receptor antagonist. Its mechanism of action is believed to be similar to other NMDA receptor antagonists like ketamine, which have shown rapid-acting antidepressant effects. The binding of Lanicemine to the NMDA receptor blocks the influx of calcium ions, which in turn modulates downstream signaling pathways. This action is thought to lead to an increase in the release of brain-derived neurotrophic factor (BDNF) and the activation of the mammalian target of rapamycin (mTOR) pathway, both of which are involved in neuroplasticity and synaptic function.

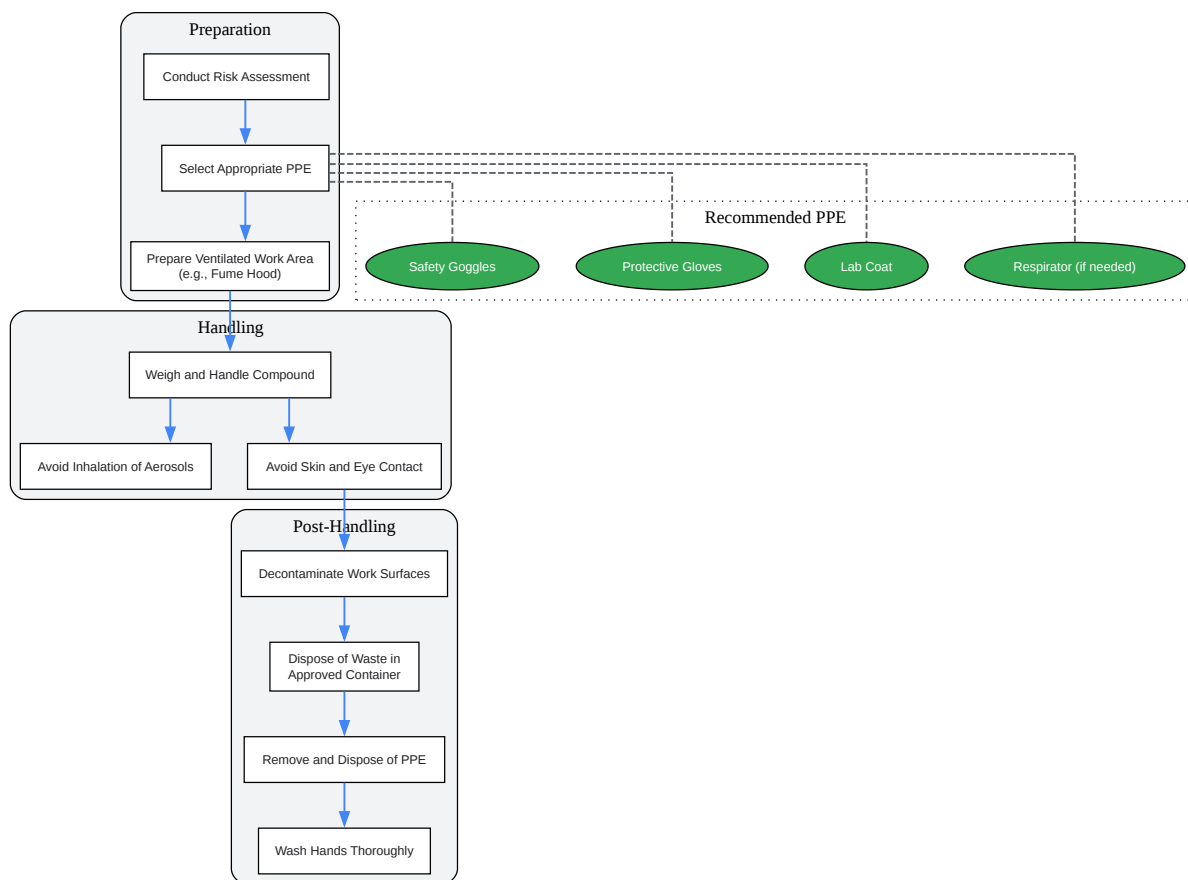


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Lanicemine's Proposed Antidepressant Signaling Pathway.

Safe Handling and Personal Protective Equipment (PPE)

Proper handling of **Lanicemine-d5** is essential to minimize exposure and ensure laboratory safety. The following workflow outlines the recommended procedures for handling this compound, from preparation to disposal.



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Workflow for the Safe Handling of **Lanicemine-d5**.

Recommended Personal Protective Equipment (PPE):

- Eye Protection: Safety goggles with side-shields are mandatory.
- Hand Protection: Wear appropriate protective gloves (e.g., nitrile).
- Skin and Body Protection: An impervious lab coat should be worn.
- Respiratory Protection: If there is a risk of aerosol formation, a suitable respirator should be used.

Handling and Storage:

- Work in a well-ventilated area, preferably a chemical fume hood.[\[1\]](#)
- Avoid the formation of dust and aerosols.[\[1\]](#)
- Avoid contact with skin, eyes, and clothing.[\[1\]](#)[\[2\]](#)
- Do not eat, drink, or smoke when handling this product.[\[1\]](#)
- Store in a tightly sealed container in a cool, well-ventilated area at -20°C.[\[1\]](#)[\[2\]](#)
- Keep away from direct sunlight and sources of ignition.[\[1\]](#)

First Aid Measures:

- If Swallowed: Call a poison center or doctor if you feel unwell. Rinse mouth.[\[1\]](#)
- Eye Contact: Immediately flush eyes with plenty of water. Remove contact lenses if present and easy to do. Continue rinsing.
- Skin Contact: Wash skin thoroughly with soap and water. Remove contaminated clothing.
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen.

By adhering to these safety guidelines and understanding the toxicological profile and mechanism of action of **Lanicemine-d5**, researchers can handle this compound responsibly and minimize risks in a laboratory setting.

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References

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